

2-Amino Benzamidoxime: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino benzamidoxime

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino benzamidoxime is a chemical compound with potential applications in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of its discovery, history, and key chemical data. Due to the limited availability of direct experimental data for **2-amino benzamidoxime**, this guide leverages information on structurally similar compounds to present plausible experimental protocols and physicochemical properties. This document is intended to serve as a foundational resource for researchers, highlighting both the known characteristics and the existing knowledge gaps to encourage further investigation into this promising molecule.

Introduction

2-Amino benzamidoxime belongs to the class of amidoximes, which are characterized by the $\text{RC}(\text{NOH})\text{NH}_2$ functional group. Amidoximes are recognized as versatile intermediates in the synthesis of various heterocyclic compounds and are known to be potent nucleophiles. The presence of both an amino group and a benzamidoxime moiety in **2-amino benzamidoxime** suggests its potential as a scaffold in the design of novel therapeutic agents. Its ability to chelate metal ions and participate in bioorthogonal reactions further enhances its interest within the scientific community.

Discovery and History

The precise historical details regarding the initial discovery and first synthesis of **2-amino benzamidoxime** are not well-documented in publicly available literature. Often, compounds of this nature are first synthesized as intermediates in broader synthetic campaigns or as part of systematic explorations of chemical space. The development of synthetic methodologies for amidoximes, in general, has been a focus of organic chemistry for many decades, with significant advancements in their preparation from nitriles.

Physicochemical Properties

Quantitative data for **2-amino benzamidoxime** is sparse. The following table summarizes available computed and experimental data for the compound and its close analogs to provide a comparative overview.

| Property | 2-Amino Benzamidoxime | Benzamidoxime |
|-------------------|--|--|
| Molecular Formula | C ₇ H ₉ N ₃ O | C ₇ H ₈ N ₂ O |
| Molecular Weight | 151.17 g/mol | 136.15 g/mol |
| CAS Number | 16348-49-5 | 613-92-3 |
| Appearance | Crystalline solid | Solid |
| Melting Point | Not reported | 79-81 °C |
| pKa | Not reported | Not reported |
| Solubility | Soluble in DMSO and DMF | Soluble in water, ethanol, and ether |
| XLogP3 | 0.6 | 0.4 |

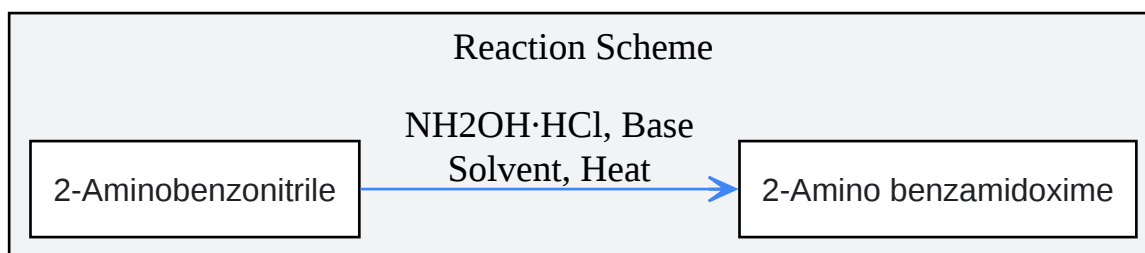
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-amino benzamidoxime** is not readily available, a general and plausible method involves the reaction of 2-aminobenzonitrile with hydroxylamine. This method is widely used for the preparation of N-hydroxyguanidines (amidoximes) from the corresponding nitriles.

Proposed Synthesis of 2-Amino Benzamidoxime from 2-Aminobenzonitrile

This protocol is based on general procedures for the synthesis of benzamidoximes.

Reaction:



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Caption: Proposed synthesis of **2-Amino benzamidoxime**.

Materials:

- 2-Aminobenzonitrile
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- A suitable base (e.g., sodium carbonate, sodium bicarbonate, or triethylamine)
- A suitable solvent (e.g., ethanol, methanol, or a mixture of ethanol and water)
- Distilled water
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Equipment:

- Round-bottom flask

- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

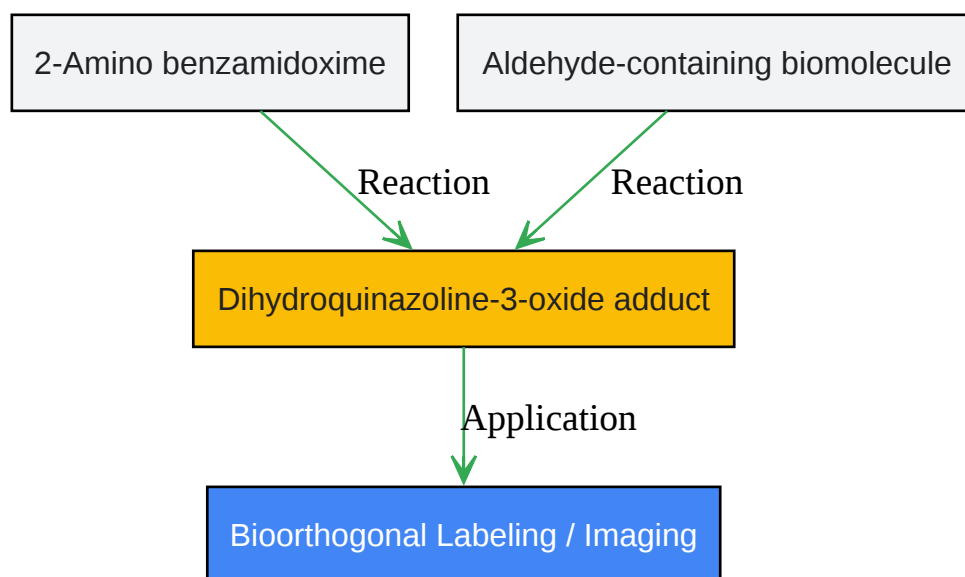
- **Reaction Setup:** In a round-bottom flask, dissolve 2-aminobenzonitrile in the chosen solvent.
- **Addition of Reagents:** Add hydroxylamine hydrochloride and the base to the solution. The base is crucial to neutralize the HCl released from hydroxylamine hydrochloride, thus liberating the free hydroxylamine.
- **Reaction:** Heat the mixture to reflux and maintain the temperature for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. If a precipitate forms, it can be collected by filtration. Otherwise, the solvent is removed under reduced pressure using a rotary evaporator.
- **Extraction:** The residue is then taken up in water and extracted with an organic solvent like ethyl acetate.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated to yield the crude product.
- **Recrystallization:** The crude **2-amino benzamidoxime** can be further purified by recrystallization from a suitable solvent or solvent mixture (e.g., ethanol/water or ethyl acetate/hexane).

Potential Applications and Biological Activity

Currently, there is no specific biological activity data, such as IC50 or binding affinity values, reported for **2-amino benzamidoxime** in the public domain. However, the structural motifs present in the molecule suggest potential areas for investigation.

- **Enzyme Inhibition:** The amidoxime group is a known zinc-binding group and has been incorporated into inhibitors of metalloenzymes.
- **Prodrugs:** Amidoximes are often used as prodrugs of amidines, which can have improved oral bioavailability.
- **Bioorthogonal Chemistry:** The reaction of **2-amino benzamidoxime** with aldehydes to form stable dihydroquinazoline-3-oxides is a rapid and efficient bioorthogonal reaction. This reaction has potential applications in chemical biology for labeling and imaging.

The following diagram illustrates the logical relationship for the potential application of **2-amino benzamidoxime** in bioorthogonal chemistry.



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Caption: Application of **2-Amino benzamidoxime** in bioorthogonal chemistry.

Conclusion and Future Directions

2-Amino benzamidoxime is a compound with intriguing structural features that suggest its potential utility in medicinal chemistry and chemical biology. However, a significant lack of empirical data on its synthesis, physicochemical properties, and biological activity is a major barrier to its further development. This guide has aimed to consolidate the available information and provide a framework for future research.

Future work should focus on:

- Developing and optimizing a reliable synthetic protocol for **2-amino benzamidoxime** and thoroughly characterizing the compound using modern analytical techniques (NMR, MS, IR, and elemental analysis).
- Experimentally determining its key physicochemical properties, including its melting point, pKa, and solubility in various solvents.
- Screening **2-amino benzamidoxime** against a panel of biological targets, particularly metalloenzymes, to explore its potential as an enzyme inhibitor.
- Further investigating its application in bioorthogonal chemistry, including the kinetics and scope of its reaction with various aldehydes.

By addressing these knowledge gaps, the scientific community can unlock the full potential of **2-amino benzamidoxime** and pave the way for its application in drug discovery and beyond.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com